

Safety and handling of "3-(Methoxymethoxy)propanal"

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Compound of Interest

Compound Name: 3-(Methoxymethoxy)propanal

Cat. No.: B1589682

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An In-depth Technical Guide to the Safety and Handling of 3-(Methoxymethoxy)propanal

For research, scientific, and drug development professionals, the proficient handling of specialized chemical intermediates is paramount to ensuring both laboratory safety and experimental integrity. **3-(Methoxymethoxy)propanal** is a bifunctional molecule featuring a reactive aldehyde group and a methoxymethyl (MOM) protected primary alcohol.^[1] This structure makes it a valuable building block in multi-step organic synthesis, allowing for selective transformations at the aldehyde terminus while the hydroxyl group remains masked.^[1]

This guide provides a comprehensive overview of the safety protocols, handling procedures, and chemical reactivity of **3-(Methoxymethoxy)propanal**. As a definitive Safety Data Sheet (SDS) for this specific compound (CAS No. 109066-05-9) is not readily available in public databases, the hazard information presented herein is extrapolated from the known profiles of its constituent functional groups: aldehydes and acetals (MOM ethers). This approach, grounded in chemical principles, provides a robust framework for risk assessment and safe laboratory practice.

Physicochemical Properties and Identification






A clear understanding of a compound's physical properties is the foundation of its safe handling and use in experimental design.

Property	Value	Source
Chemical Name	3-(Methoxymethoxy)propanal	N/A
CAS Number	109066-05-9	[1]
Molecular Formula	C ₅ H ₁₀ O ₃	[1]
Molecular Weight	118.13 g/mol	[1]
Appearance	Not specified; likely a liquid	Inferred
Boiling Point	Not available	N/A
Storage	Room temperature, dry	[1]

Hazard Identification and GHS Classification (Inferred)

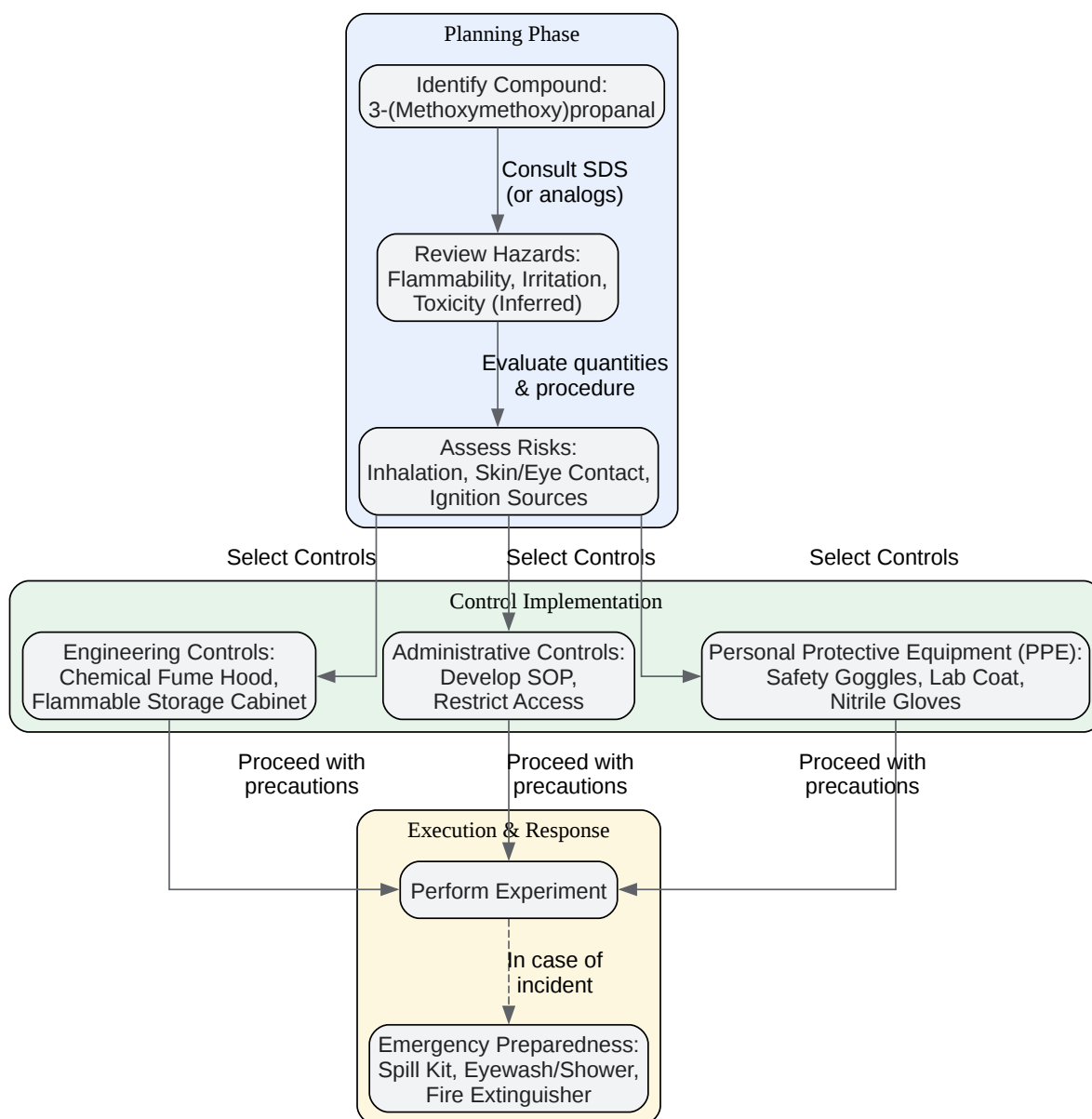
The hazard profile of **3-(Methoxymethoxy)propanal** is derived from the reactivity of the aldehyde group and the chemical nature of the MOM ether. Aldehydes, particularly those with low molecular weight, are often flammable, volatile, and can cause irritation to the skin, eyes, and respiratory tract.[2] The MOM ether is an acetal, which is generally stable but can hydrolyze under acidic conditions to release methanol and formaldehyde, both of which are toxic.[3][4]

Based on the closely related structure of 3-methoxypropanal and general aldehyde chemistry, the following GHS classification should be conservatively assumed.

Hazard Class	Hazard Statement	Signal Word	Pictogram	Source (Analog)
Flammable Liquids	H225: Highly flammable liquid and vapor	Danger		[2]
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning		[2]
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning		[2]
Eye Damage/Irritation	H319: Causes serious eye irritation	Warning		[2]
STOT, Single Exposure	H335: May cause respiratory irritation	Warning		[2]

Risk Assessment and Control Workflow

A systematic approach to risk assessment is critical before handling any chemical. This involves identifying hazards, evaluating risks, and implementing control measures.



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Caption: Risk assessment workflow for handling **3-(Methoxymethoxy)propanal**.

Safe Handling, Storage, and Emergency Procedures

Engineering Controls:

- All manipulations of **3-(Methoxymethoxy)propanal** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Use explosion-proof equipment and ensure proper grounding and bonding of containers during transfers to prevent static discharge, a potential ignition source.[\[6\]](#)[\[7\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn at all times.[\[8\]](#)
- Skin Protection: A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile) are mandatory. Inspect gloves before use and wash hands thoroughly after handling.
[\[5\]](#)[\[8\]](#)
- Clothing: Wear full-length pants and closed-toe shoes to cover all exposed skin on the lower body.[\[8\]](#)

Storage and Stability:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids, away from heat, sparks, and open flames.[\[9\]](#)[\[10\]](#)
- Keep containers tightly closed and upright to prevent leakage.[\[5\]](#)[\[11\]](#)
- Incompatibilities: Segregate from strong oxidizing agents and acids.[\[9\]](#) The MOM ether linkage is acid-labile and contact with acids can cause decomposition.[\[3\]](#)[\[4\]](#)

Spill and First Aid Procedures:

- Spills: In the event of a spill, eliminate all ignition sources immediately.[\[12\]](#) Absorb the spill with an inert material (e.g., sand or vermiculite), place it in a sealed container, and dispose of it as hazardous waste according to institutional guidelines.[\[12\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[12][13]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[12]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[11]

Reactivity Profile and Deprotection Considerations

The synthetic utility of **3-(Methoxymethoxy)propanal** stems from the orthogonal reactivity of its two functional groups. The aldehyde is available for standard transformations (e.g., oxidation, reduction, olefination, reductive amination), while the MOM-protected alcohol remains stable under a wide range of non-acidic conditions.

Stability of the MOM Ether: The methoxymethyl (MOM) ether is stable to strongly basic and nucleophilic conditions, as well as many oxidizing and reducing agents.[3][14] This stability allows for extensive chemical modification at the aldehyde position without premature cleavage of the protecting group.

Acid-Catalyzed Deprotection: The MOM group is an acetal and is readily cleaved under acidic conditions.[3] The mechanism involves protonation of the ether oxygen, followed by elimination of methanol to form an oxonium ion, which is then hydrolyzed by water. This lability is a critical consideration in synthetic planning, as any acidic reagents or workup conditions can lead to unintended deprotection.

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